Application Notes and Protocols: Acylation Reactions Using trans-2-Phenylcyclopropanecarbonyl Chloride

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Compound of Interest

Compound Name:	*trans-2-Phenylcyclopropanecarbonyl chloride*
CAS No.:	*939-87-7*
Cat. No.:	*B1294215*

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Introduction

trans-2-Phenylcyclopropanecarbonyl chloride is a valuable acylating agent, primarily utilized in the synthesis of pharmacologically active compounds. Its rigid, strained cyclopropane ring and the adjacent phenyl group provide a unique structural motif that has proven effective in the design of enzyme inhibitors. This document provides detailed application notes on the use of **trans-2-phenylcyclopropanecarbonyl chloride** in acylation reactions, with a focus on the synthesis of small molecules for drug discovery, and includes a representative protocol for the acylation of amines.

The most prominent application of this reagent is in the synthesis of analogues of tranylcypromine (trans-2-phenylcyclopropylamine), a non-selective, irreversible inhibitor of monoamine oxidase.[1] More recently, derivatives synthesized from **trans-2-**

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phenylcyclopropanecarbonyl chloride have been instrumental in the development of potent inhibitors of Lysine-Specific Demethylase 1 (LSD1), a key enzyme in epigenetic regulation and a promising target in oncology.

Key Applications

- Synthesis of Tranylcypromine Analogues as LSD1 Inhibitors: The trans-2-phenylcyclopropylamine scaffold is a key pharmacophore for the inhibition of LSD1. Acylation of various amines with **trans-2-phenylcyclopropanecarbonyl chloride**, followed by further synthetic modifications, allows for the generation of a diverse library of potential LSD1 inhibitors for screening and lead optimization in cancer therapy.

- Amide Bond Formation: **trans-2-Phenylcyclopropanecarbonyl chloride** readily reacts with primary and secondary amines to form stable amide bonds. This reaction is fundamental in medicinal chemistry for linking different molecular fragments and exploring structure-activity relationships (SAR).

- Ester Synthesis: In addition to amines, the acid chloride can be reacted with alcohols to form corresponding esters, which can serve as prodrugs or as intermediates in further synthetic transformations.

- Chemical Probe Development: While not extensively documented, the reactivity of **trans-2-phenylcyclopropanecarbonyl chloride** makes it a potential candidate for the development of chemical probes to study the active sites of enzymes that recognize or are inhibited by the trans-2-phenylcyclopropylcarbonyl moiety.

Data Presentation

Table 1: Representative Acylation Reaction Parameters

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Parameter	Value/Condition	Notes
Substrate	Primary or Secondary Amine	The nucleophilicity of the amine will affect reaction rate.
Reagent	trans-2-Phenylcyclopropanecarbonyl chloride	Typically used in slight excess (1.05-1.2 equivalents).
Solvent	Dichloromethane (DCM), Tetrahydrofuran (THF)	Anhydrous conditions are recommended.
Base	Triethylamine (TEA), Pyridine, or excess amine	Used to scavenge the HCl byproduct. Typically 2-3 equivalents.
Temperature	0 °C to room temperature	The reaction is often initiated at 0 °C and then allowed to warm to room temperature.
Reaction Time	1-12 hours	Monitored by Thin Layer Chromatography (TLC) or LC-MS.
Work-up	Aqueous wash (e.g., sat. NaHCO3, brine)	To remove excess reagents and byproducts.
Purification	Column chromatography on silica gel	Eluent system depends on the polarity of the product.
Typical Yield	>80%	Highly dependent on the specific substrate and reaction conditions.

Experimental Protocols

Protocol 1: General Procedure for the Acylation of an Amine with **trans-2-Phenylcyclopropanecarbonyl Chloride** (Schotten-Baumann Conditions)

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This protocol describes a general method for the synthesis of an N-substituted-trans-2-phenylcyclopropanecarboxamide.

Materials:

- Amine substrate (1.0 eq)
- **trans-2-Phenylcyclopropanecarbonyl chloride** (1.1 eq)
- Triethylamine (TEA) or Pyridine (2.0 eq)
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na2SO4) or magnesium sulfate (MgSO4)
- Silica gel for column chromatography
- Appropriate solvent system for chromatography (e.g., Hexane/Ethyl Acetate)

Procedure:

- To a solution of the amine (1.0 eq) and triethylamine (2.0 eq) in anhydrous DCM at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add a solution of **trans-2-phenylcyclopropanecarbonyl chloride** (1.1 eq) in anhydrous DCM dropwise.
- Stir the reaction mixture at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional 2-12 hours.
- Monitor the reaction progress by TLC until the starting amine is consumed.
- Upon completion, quench the reaction by the addition of water.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous NaHCO3 solution and brine.

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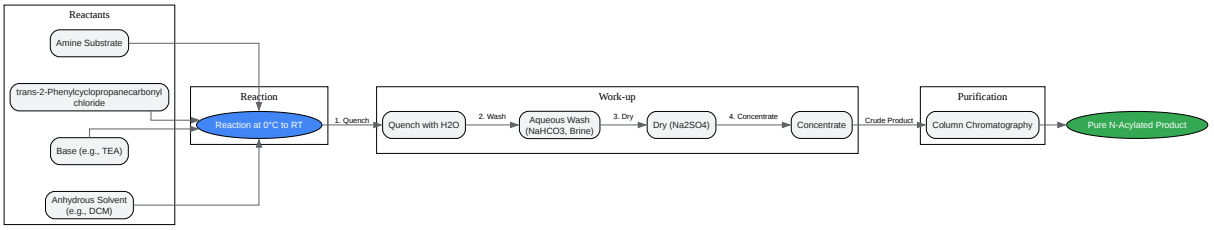
- Separate the organic layer, dry it over anhydrous Na2SO4 or MgSO4, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system to afford the pure N-substituted-trans-2-phenylcyclopropanecarboxamide.

Characterization:

The final product should be characterized by appropriate analytical techniques, such as ^{1}H NMR, ^{13}C NMR, and mass spectrometry, to confirm its identity and purity.

Visualizations



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Caption: General workflow for the acylation of an amine.

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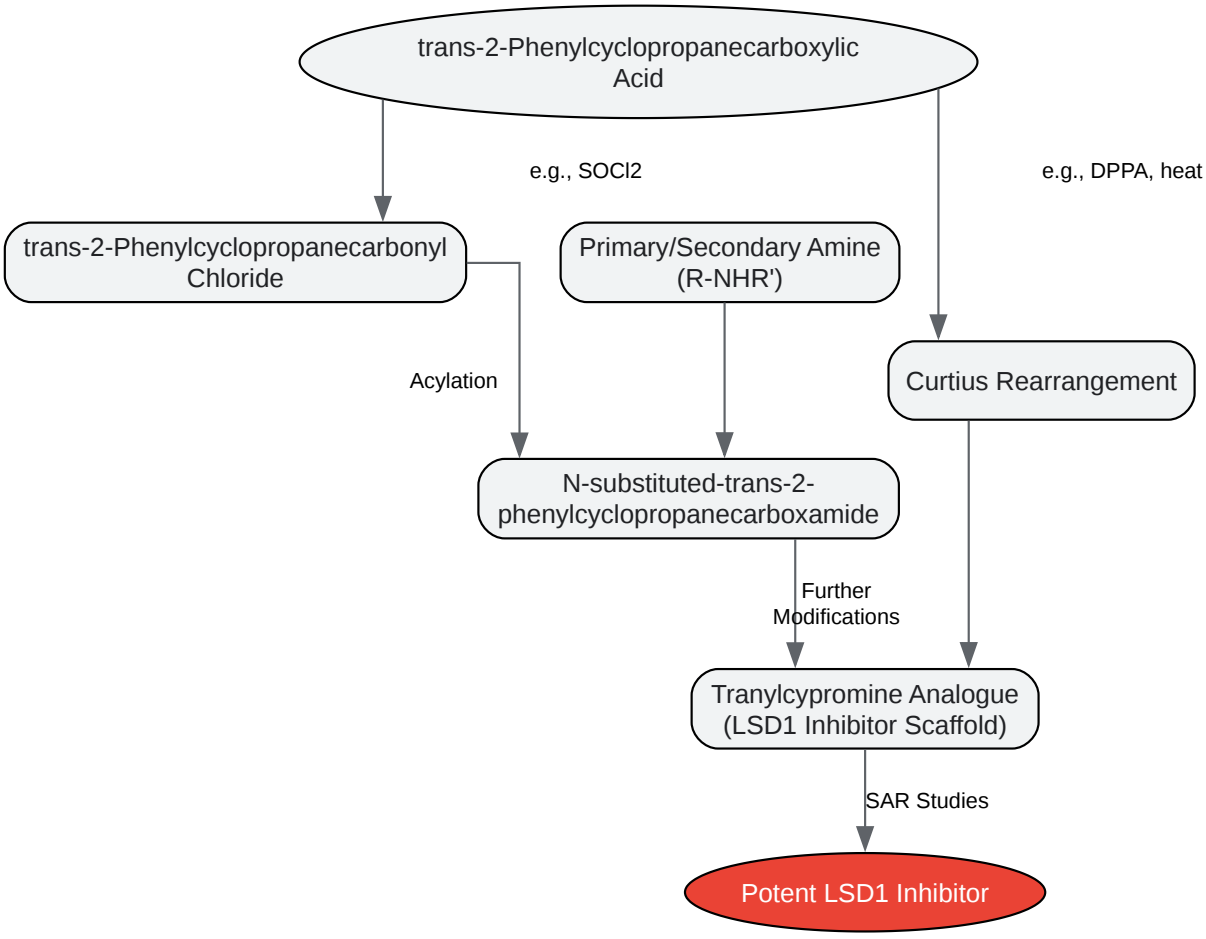

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Caption: Synthetic routes to LSD1 inhibitors.

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References

- 1. EP3617181A1 - Synthesis of trans-2-phenylcyclopropylamine or a salt or solvate thereof - Google Patents [patents.google.com]
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